

An In-depth Technical Guide to [3-(Morpholinomethyl)phenyl]methanol

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name:	[3-(Morpholinomethyl)phenyl]methanol
CAS No.:	91271-64-6
Cat. No.:	B1278151

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For Researchers, Scientists, and Drug Development Professionals

Authored by: A Senior Application Scientist

Abstract: This technical guide provides a comprehensive overview of the chemical and physical properties of **[3-(Morpholinomethyl)phenyl]methanol**, a versatile building block in medicinal chemistry. The guide details its synthesis, spectroscopic profile, and key safety considerations. With a focus on practical application, this document is intended to support researchers in the effective utilization of this compound in drug discovery and development programs. The morpholine moiety is a privileged structure in medicinal chemistry, known for improving the physicochemical and pharmacokinetic properties of drug candidates.^{[1][2][3]} This guide serves as a technical resource for scientists leveraging morpholine-containing scaffolds.

Physicochemical Properties

[3-(Morpholinomethyl)phenyl]methanol is a solid at room temperature, appearing as an off-white to light yellow substance.^[4] A summary of its key physicochemical properties is

presented in Table 1.

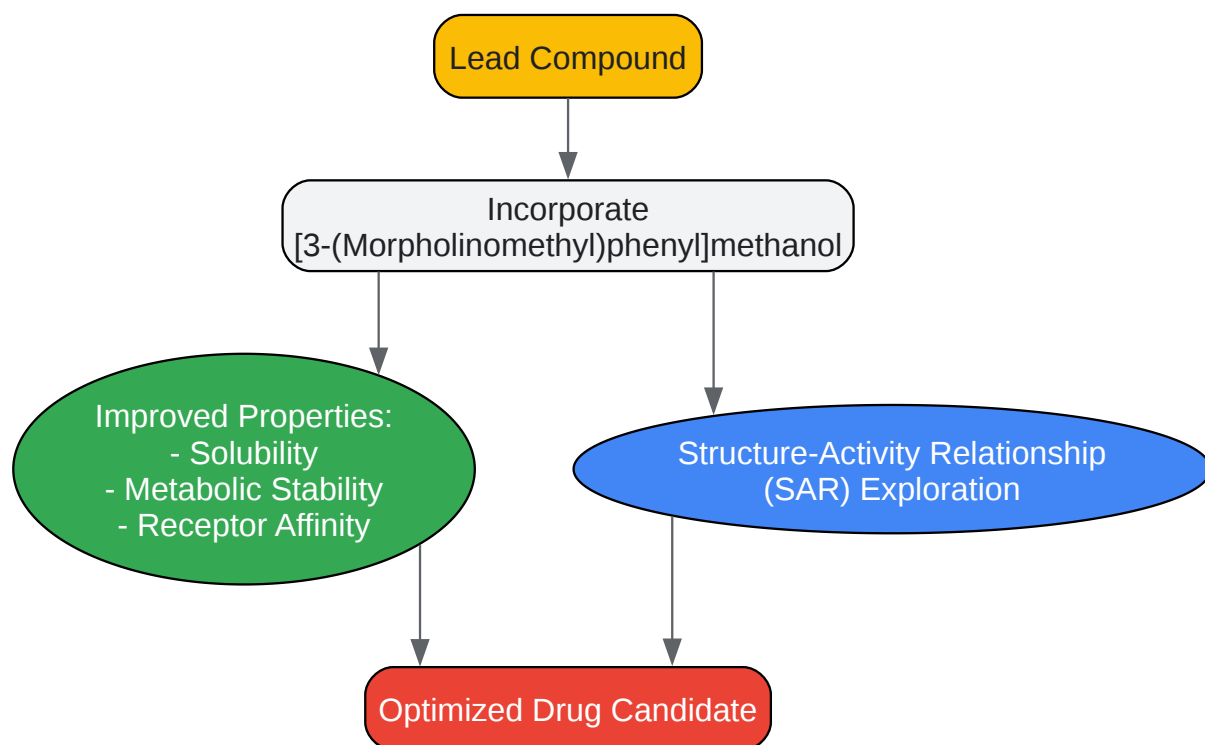
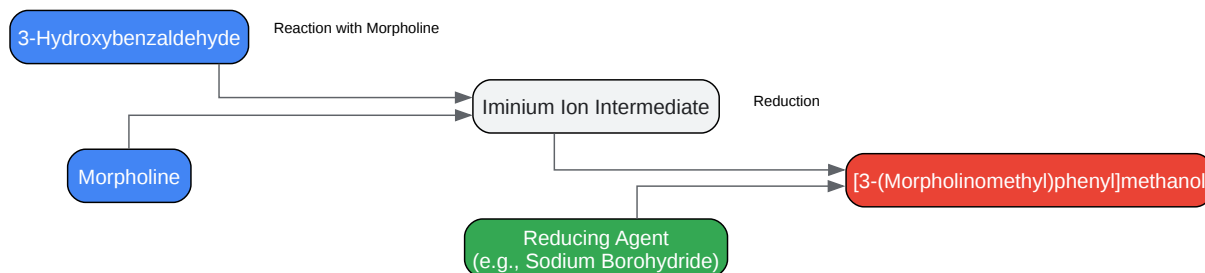
Table 1: Physicochemical Properties of **[3-(Morpholinomethyl)phenyl]methanol**

Property	Value	Source(s)
CAS Number	91271-64-6	[5]
Molecular Formula	C ₁₂ H ₁₇ NO ₂	[5]
Molecular Weight	207.27 g/mol	[5]
Boiling Point	165 °C	[6]
Appearance	Solid, off-white to light yellow	[4]

Note: The pressure at which the boiling point was measured is not specified in the available literature.

Synthesis of **[3-(Morpholinomethyl)phenyl]methanol**

A common and efficient method for the synthesis of **[3-(Morpholinomethyl)phenyl]methanol** is the reductive amination of 3-hydroxybenzaldehyde with morpholine. This two-step, one-pot reaction involves the formation of an intermediate iminium ion, which is then reduced to the final product.



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Sources

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- [3. Morpholine as ubiquitous pharmacophore in medicinal chemistry: Deep insight into the structure-activity relationship \(SAR\) - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
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- [6. rsc.org \[rsc.org\]](#)
- [To cite this document: BenchChem. \[An In-depth Technical Guide to \[3-\(Morpholinomethyl\)phenyl\]methanol\]. BenchChem, \[2026\]. \[Online PDF\]. Available at: \[https://www.benchchem.com/product/b1278151/docs#an-in-depth-technical-guide-to-3-morpholinomethyl-phenyl-methanol\]](#)

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